

Comparison of different brominating agents for indole synthesis

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Compound of Interest

Compound Name: Ethyl 6-bromo-1-methyl-1H-indole-3-carboxylate

Cat. No.: B13932933

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. vc.bridgew.edu [vc.bridgew.edu]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Green Halogenation of Indoles with Oxone-Halide [organic-chemistry.org]
- 5. Aerobic oxidative bromination and iodination enabled by alloxan and ascorbic acid to mimic flavin-dependent halogenases - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. benchchem.com [benchchem.com]
- 7. Electrochemical Umpolung of Bromide: Transition-Metal-Free Bromination of Indole C–H Bond | MDPI [mdpi.com]
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